

2-(3-Phenylpropyl)Pyridine safety and handling

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Compound of Interest

Compound Name: 2-(3-Phenylpropyl)Pyridine

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An In-depth Technical Guide to the Safety and Handling of **2-(3-Phenylpropyl)Pyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **2-(3-phenylpropyl)pyridine**. Due to the limited availability of specific toxicological data for this compound, information on the structurally related chemical, pyridine, is included to offer a more complete assessment of potential hazards.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **2-(3-phenylpropyl)pyridine** is essential for its safe handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₅ N	
Molecular Weight	197.28 g/mol	
Appearance	Clear, colorless to yellow liquid	[1]
Boiling Point	142-143 °C at 1 mm Hg	[1]
Density	1.015 g/mL at 25 °C	
Flash Point	100 °C (212 °F)	[2]
Solubility	Insoluble in water, soluble in fat	[3]
CAS Number	2110-18-1	[4]

Toxicological Information

The toxicological properties of **2-(3-phenylpropyl)pyridine** have not been fully investigated. However, it is classified as a hazardous substance.

GHS Hazard Classification:

- H315: Causes skin irritation[5][6]
- H317: May cause an allergic skin reaction[5]
- H319: Causes serious eye irritation[5][6]
- May cause respiratory irritation[6]

Quantitative Toxicological Data for Pyridine (for reference):

Due to the absence of specific LD50 and LC50 data for **2-(3-phenylpropyl)pyridine**, the following data for the related compound, pyridine, are provided for a conservative risk assessment.

Metric	Value	Species	Route	Reference
LD50	2500 mg/kg bw	Rat	Oral	
LD50	>2000 mg/kg bw	Rabbit	Dermal	
LC50	9,010 ppm (1-hour)	Rat (male)	Inhalation	[3]
LC50	9,020 ppm (1-hour)	Rat (female)	Inhalation	[3]

Occupational Exposure and Handling

Safe handling of **2-(3-phenylpropyl)pyridine** is paramount to minimize exposure and ensure a safe laboratory environment.

Occupational Exposure Limits for Pyridine (for reference)

No specific occupational exposure limits have been established for **2-(3-phenylpropyl)pyridine**. The following limits for pyridine should be considered as a guideline for minimizing exposure.

Organization	Limit	Duration	Reference
OSHA	5 ppm	8-hour TWA	[7]
NIOSH	5 ppm	10-hour TWA	[7]
ACGIH	5 ppm	8-hour TWA	[7]

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-(3-phenylpropyl)pyridine**.

- Eye Protection: Wear chemical safety goggles or a face shield.[8]
- Hand Protection: Wear solvent-resistant gloves (e.g., nitrile rubber).

- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.[8]
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, a respirator may be required.

General Handling and Storage

- Handling: Avoid contact with skin and eyes.[2] Avoid breathing vapors or mist.[2] Wash hands thoroughly after handling.[8]
- Storage: Store in a cool, dry, and well-ventilated place.[2] Keep the container tightly closed.[2]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **2-(3-phenylpropyl)pyridine**.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[2]
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2]
- Ingestion: Do NOT induce vomiting. Wash mouth out with water. Get medical aid.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[2]
- Hazardous Combustion Products: May produce nitrogen oxides, carbon monoxide, and carbon dioxide.[9]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)

Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 3.2.
- Spill Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[\[2\]](#)

Experimental Protocols

The following sections describe the general principles of experimental protocols used to assess the safety of chemicals like **2-(3-phenylpropyl)pyridine**, based on OECD and EPA guidelines.

Acute Dermal Irritation (Based on OECD Guideline 404)

This test is designed to assess the potential of a substance to cause skin irritation.

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are typically used.
- Preparation: Approximately 24 hours before the test, fur is removed from a small area on the back of the animal.
- Application: A dose of 0.5 mL (for liquids) of the test substance is applied to the prepared skin and covered with a gauze patch.
- Exposure: The patch is left in place for a specified period, typically 4 hours.
- Observation: After the patch is removed, the skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- Scoring: The severity of the skin reactions is scored according to a standardized scale.



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Caption: Workflow for Acute Dermal Irritation Testing.

Acute Eye Irritation (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or damage to the eye.

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used.[10]
- Pre-examination: Both eyes of the animal are examined 24 hours before the test to ensure there are no pre-existing injuries.[10]
- Application: A single dose of the test substance (typically 0.1 mL for liquids) is applied to the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[11] The degree of eye irritation is scored based on the cornea, iris, and conjunctiva.[11]
- Reversibility: The observation period can be extended to assess the reversibility of any observed effects.



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Caption: Workflow for Acute Eye Irritation Testing.

Signaling Pathways

Currently, there is no publicly available information on the specific signaling pathways affected by **2-(3-phenylpropyl)pyridine**. Research in this area would be beneficial for a more complete understanding of its toxicological profile.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. Waste generators must determine whether a discarded chemical is classified as hazardous waste.

Conclusion

While **2-(3-phenylpropyl)pyridine** has applications in research and development, it is a hazardous substance that requires careful handling. Adherence to the safety protocols outlined in this guide is essential for minimizing risk and ensuring the well-being of laboratory personnel. The use of data from the structurally similar compound, pyridine, provides a conservative basis for risk assessment in the absence of specific data for **2-(3-phenylpropyl)pyridine**. Further toxicological studies on **2-(3-phenylpropyl)pyridine** are warranted to provide a more complete safety profile.

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